

Clinical Evidence for Vidofludimus as a Steroid-Sparing Therapy

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Compound Focus: Vidofludimus

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Trial / Evidence	Patient Population	Intervention & Design	Findings Related to Corticosteroid Use
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| **CALDOSE-1 (Phase 2)** [1] [2] | Moderate-to-severe UC (n=263) | 10-week induction, then 50-week maintenance; VidoCa (10, 30, 45 mg) vs. Placebo; corticosteroid tapering initiated in maintenance phase [1]. | • **Induction:** No significant diff. in clinical remission vs. placebo in overall population (interaction with corticosteroids suggested) [2]. • **Maintenance:** Dose-dependent increases in **steroid-free clinical remission** and endoscopic healing at Week 50 [1]. | | **ENTRANCE (Open-label)** [1] | Corticosteroid-dependent IBD | Open-label study with **vidofludimus** [1]. | ~50% of patients completely weaned off corticosteroids during induction; ~33% substantially reduced corticosteroid dose [1]. |

Proposed Experimental Protocol for Assessment

For researchers aiming to evaluate the steroid-sparing effect of **vidofludimus** in preclinical or clinical settings, the following workflow outlines key experimental phases and assessment parameters.

Phase 1: Patient Population and Stabilization

- **Population:** Enroll adults with active, moderate-to-severe UC. Prior treatment failure or corticosteroid dependency are key inclusion criteria [1].
- **Concomitant Corticosteroids:** Permit stable oral corticosteroid doses (e.g., ≤ 20 mg/day prednisolone equivalent) during the induction phase. Document baseline dose and type [1].

Phase 2: Induction Treatment

- **Intervention:** Randomize patients to receive once-daily oral **vidofludimus** calcium (e.g., 30 mg or 45 mg) or placebo for 10 weeks [1].
- **Assessment:** The primary endpoint is clinical remission, combining symptomatic remission and endoscopic healing [1].

Phase 3: Maintenance and Tapering

- **Eligibility:** Patients achieving symptomatic remission enter the maintenance phase.
- **Corticosteroid Tapering:** Initiate a mandatory, protocol-driven corticosteroid taper in this phase [1] [2].
- **Assessment:** The key efficacy endpoints are **steroid-free clinical remission** and endoscopic healing after the full maintenance period (e.g., Week 50), analyzed for dose-response relationship [1].

Mechanism of Action and Steroid-Sparing Rationale

Vidofludimus calcium (IMU-838) is an oral, selective inhibitor of dihydroorotate dehydrogenase (DHODH), a key mitochondrial enzyme in the *de novo* pyrimidine synthesis pathway [3] [4]. The diagram below illustrates how its mechanism differs from corticosteroids, providing a rationale for combination and steroid-sparing effects.

- **Targeted Immunomodulation:** **Vidofludimus** selectively targets rapidly proliferating, activated lymphocytes by inhibiting pyrimidine synthesis, reducing pro-inflammatory cytokines (TNF- α , IL-17, IL-6, IFN- γ) [1] [3]. This provides a complementary mechanism to corticosteroids' broader anti-inflammatory effects [5].
- **Superior Safety Profile:** **Vidofludimus** is structurally distinct from other DHODH inhibitors (leflunomide/teriflunomide) and has not shown higher rates of diarrhea, alopecia, neutropenia, or elevated liver enzymes in clinical trials, indicating a favorable safety profile for combination therapy [3].

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References

1. Vidofludimus Calcium in Patients With Moderate-to-Severe ... [pmc.ncbi.nlm.nih.gov]
2. Immunic's vidofludimus reports mixed data for ulcerative ... [clinicaltrialsarena.com]
3. The Selective Oral Immunomodulator Vidofludimus in ... [pmc.ncbi.nlm.nih.gov]
4. Vidofludimus: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Corticosteroid Adverse Effects - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

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